

Introduction: The Molecular Framework and Significance

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Cyclobutylethanol

CAS No.: 4415-74-1

Cat. No.: B1632531

[Get Quote](#)

2-cyclobutylethanol (CAS: 4415-74-1) is a primary alcohol featuring a unique molecular structure that combines the strained four-membered cyclobutane ring with a flexible two-carbon ethanol chain.^[1] This combination imparts distinct physicochemical properties that make it a valuable building block in synthetic and medicinal chemistry.^[1] The cyclobutyl moiety is often employed as a bioisostere for other alkyl groups, strategically used to fine-tune a molecule's biological activity, solubility, and metabolic stability.^[1] The primary alcohol functional group serves as a reactive handle for a multitude of chemical transformations, including oxidation, esterification, and nucleophilic substitution, rendering it a key intermediate in the construction of complex molecular architectures for pharmaceutical research.^[1]

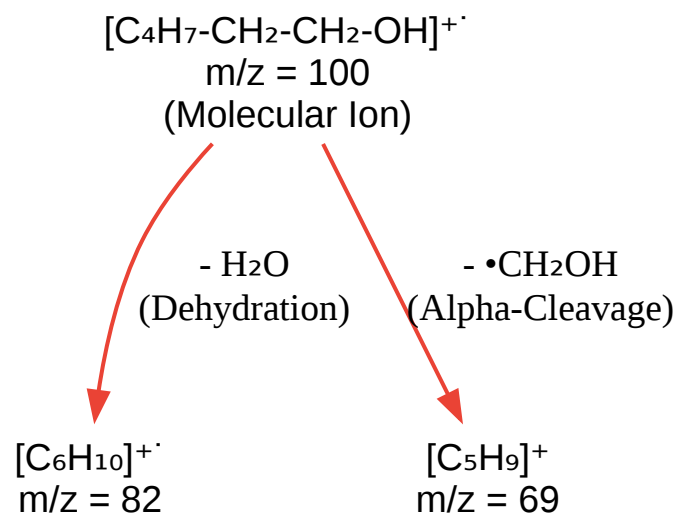
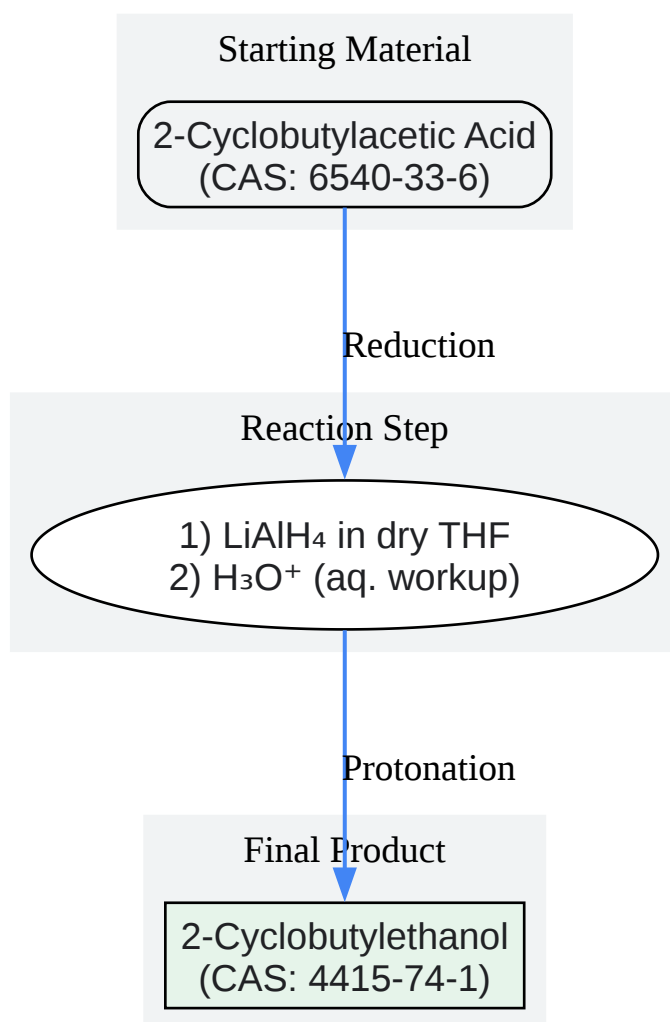
Table 1: Physicochemical Properties of 2-cyclobutylethanol

Property	Value	Source(s)
CAS Number	4415-74-1	[1][2][3]
Molecular Formula	C ₆ H ₁₂ O	[1][2][4]
Molecular Weight	100.16 g/mol	[1][5][6]
IUPAC Name	2-cyclobutylethanol	[7][8]
Synonyms	Cyclobutaneethanol, 2- Cyclobutyl-ethanol, 2- cyclobutylethan-1-ol	[2][4][8]
Appearance	Light yellow liquid	[3][5]
Purity	Typically ≥95-97%	[4][7]
Canonical SMILES	C1CC(C1)CCO	[2]
InChI Key	KUARIPXRZDVUJO- UHFFFAOYSA-N	[1][4][7]
Topological Polar Surface Area	20.2 Å ²	[2][8]
Hydrogen Bond Donor Count	1	[2][8]
Hydrogen Bond Acceptor Count	1	[2][8]
Rotatable Bond Count	2	[2][8]

Synthesis Pathway: Reduction of Cyclobutylacetic Acid

A prevalent and reliable method for the laboratory-scale synthesis of **2-cyclobutylethanol** is the reduction of its corresponding carboxylic acid, 2-cyclobutylacetic acid (CAS 6540-33-6).[2][9][10] For this transformation, a powerful reducing agent is required, as carboxylic acids are relatively resistant to reduction. Lithium aluminum hydride (LiAlH₄) is the reagent of choice for this purpose due to its high reactivity.[11]

The causality for selecting LiAlH_4 stems from its ability to readily deliver hydride ions (H^-), which are necessary to reduce the carbonyl group of the carboxylic acid, first to an aldehyde intermediate and subsequently to the primary alcohol.^[11] The reaction is typically performed in an anhydrous aprotic solvent, such as diethyl ether or tetrahydrofuran (THF), to prevent the violent reaction of LiAlH_4 with water or other protic sources. The process concludes with a careful aqueous acid workup to neutralize the reaction mixture and protonate the resulting alkoxide salt to yield the final alcohol product.^[11]



[Click to download full resolution via product page](#)

Caption: Primary fragmentation pathways of **2-cyclobutylethanol**.

Applications in Research and Development

2-cyclobutylethanol is primarily utilized as a synthetic intermediate in the development of novel chemical entities. [1] Its structural features are leveraged to enhance the pharmacological profiles of potential drug candidates.

- **Pharmaceutical Building Block:** The cyclobutyl group can improve metabolic stability and lipophilicity, which are critical parameters in drug design. [1] * **Bioisosteric Replacement:** It can serve as a replacement for other groups (e.g., isopropyl or cyclopentyl) to explore structure-activity relationships (SAR) and optimize lead compounds. [1] * **Precursor for Bioactive Molecules:** While direct applications are limited, the related isomer, 1-cyclobutylethanol, is used in the synthesis of Dihydroorotate Dehydrogenase (DHODH) inhibitors for cancer and inflammatory diseases, and as a modulator for the GPR43 receptor, which is a target for metabolic disorders. [12] This highlights the potential of the cyclobutylethanol scaffold in creating therapeutically relevant molecules.

Safety and Handling

Proper handling of **2-cyclobutylethanol** is imperative in a laboratory setting. The compound is classified as hazardous, and all appropriate safety precautions must be observed. [8]

- **Personal Protective Equipment (PPE):** Wear protective gloves, safety glasses with side shields, and a lab coat. [13] * **Handling:** Use only in a well-ventilated area or under a chemical fume hood. Keep away from heat, sparks, open flames, and hot surfaces. [7] Avoid breathing mist or vapors. * **Storage:** Store in a tightly sealed container in a dry, cool, and well-ventilated place. [7][13] Recommended storage temperature is often between 2-8°C. [7]

Table 5: GHS Hazard Information for 2-cyclobutylethanol

GHS Pictogram(s)	Signal Word	Hazard Statement(s)
GHS02 (Flame) [7][14]	Danger / Warning [5][7][8]	H225/H226: Highly flammable / Flammable liquid and vapor. [7][8]
GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation. [5][8] H319: Causes serious eye irritation. [5][8] H335: May cause respiratory irritation. [5][8]
GHS06 (Skull and Crossbones)	Danger	H331: Toxic if inhaled. H302: Harmful if swallowed.

References

- Cyclobutaneethanol | C₆H₁₂O | CID 21441185 - PubChem. [[Link](#)]
- 2-Cyclobutylacetic Acid | C₆H₁₀O₂ | CID 1516411 - PubChem. [[Link](#)]
- reduction of carboxylic acids - Chemguide. [[Link](#)]
- Lab 2 - Infrared Spectroscopy (IR) - WebAssign. [[Link](#)]
- 17.11: Spectroscopy of Alcohols and Phenols - Chemistry LibreTexts. [[Link](#)]
- Introduction to IR Spectra - WebSpectra. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-Cyclobutylethanol|CAS 4415-74-1|Supplier [[benchchem.com](https://www.benchchem.com)]

- [2. Page loading... \[wap.guidechem.com\]](#)
- [3. 4415-74-1 | CAS DataBase \[m.chemicalbook.com\]](#)
- [4. 2-Cyclobutylethanol | CymitQuimica \[cymitquimica.com\]](#)
- [5. 2-cyclobutylethanol | 4415-74-1 \[amp.chemicalbook.com\]](#)
- [6. 2-Cyclobutylethanol | CymitQuimica \[cymitquimica.com\]](#)
- [7. 2-Cyclobutylethanol | 4415-74-1 \[sigmaaldrich.com\]](#)
- [8. Cyclobutaneethanol | C6H12O | CID 21441185 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [9. CYCLOBUTYL-ACETIC ACID | 6540-33-6 \[chemicalbook.com\]](#)
- [10. 2-Cyclobutylacetic Acid | C6H10O2 | CID 1516411 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [11. chemguide.co.uk \[chemguide.co.uk\]](#)
- [12. Page loading... \[guidechem.com\]](#)
- [13. fishersci.com \[fishersci.com\]](#)
- [14. CAS 4415-74-1 | 2-Cyclobutylethanol - Synblock \[synblock.com\]](#)
- To cite this document: BenchChem. [Introduction: The Molecular Framework and Significance]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1632531/docs#introduction-the-molecular-framework-and-significance\]](https://www.benchchem.com/product/b1632531/docs#introduction-the-molecular-framework-and-significance)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)